

An In-Depth Technical Guide to 2-Ethylethcathinone Hydrochloride

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Compound of Interest

Compound Name: 2-Ethylethcathinone hydrochloride

Cat. No.: B2827378

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Introduction

2-Ethylethcathinone hydrochloride (commonly known as 2-EEC) is a synthetic cathinone with potential for abuse.^[1] As a member of the substituted cathinone class, it is structurally related to other psychoactive substances.^[2] This technical guide provides a comprehensive overview of the available scientific data on 2-Ethylethcathinone HCl, focusing on its chemical properties and analytical methodologies. The biological and toxicological properties of this compound have not been extensively evaluated.^[1] This document is intended for researchers, scientists, and drug development professionals.

It is important to distinguish 2-Ethylethcathinone (2-EEC) from the similarly named compound 2-Ethylmethcathinone (2-EMC). These are distinct chemical entities with different molecular formulas and weights. This guide pertains specifically to 2-Ethylethcathinone HCl.

Chemical and Physical Data

The fundamental chemical and physical properties of 2-Ethylethcathinone and its hydrochloride salt are summarized below.

Property	Value	Source
IUPAC Name	2-(ethylamino)-1-(2-ethylphenyl)propan-1-one	[3]
Synonyms	2-EEC, 2-ethyl-N-ethylcathinone	[3]
Molecular Formula (Base)	C13H19NO	[3]
Molecular Weight (Base)	205 g/mol	[3]
Molecular Formula (HCl Salt)	C13H19NO • HCl	[1][3]
Molecular Weight (HCl Salt)	241.8 g/mol	[1]
Appearance	White powder (HCl salt)	[3]
Melting Point (HCl Salt)	179.6 °C	[3]
Purity	≥98%	[1]
UVmax	250.5 nm, 291.1 nm	[3]

Solubility Data

The solubility of 2-Ethylethcathinone HCl in various solvents has been reported as follows.[1]

Solvent	Solubility
DMF	10 mg/ml
DMSO	5 mg/ml
Ethanol	20 mg/ml
PBS (pH 7.2)	10 mg/ml

Experimental Protocols

Detailed methodologies for the analysis of 2-Ethylethcathinone HCl are crucial for its identification and quantification in forensic and research settings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the chemical structure of the compound.
- Sample Preparation: Dilute the analyte to approximately 5 mg/mL in deuterium oxide (D₂O) containing trimethylsilylpropanesulfonate (TSP) as a 0 ppm reference and maleic acid as a quantitative internal standard.[3]
- Instrument: 400 MHz NMR spectrometer.[3]
- Parameters:
 - Spectral Width: At least -3 ppm to 13 ppm.[3]
 - Pulse Angle: 90°.[3]
 - Delay Between Pulses: 45 seconds.[3]

Gas Chromatography/Mass Spectrometry (GC/MS)

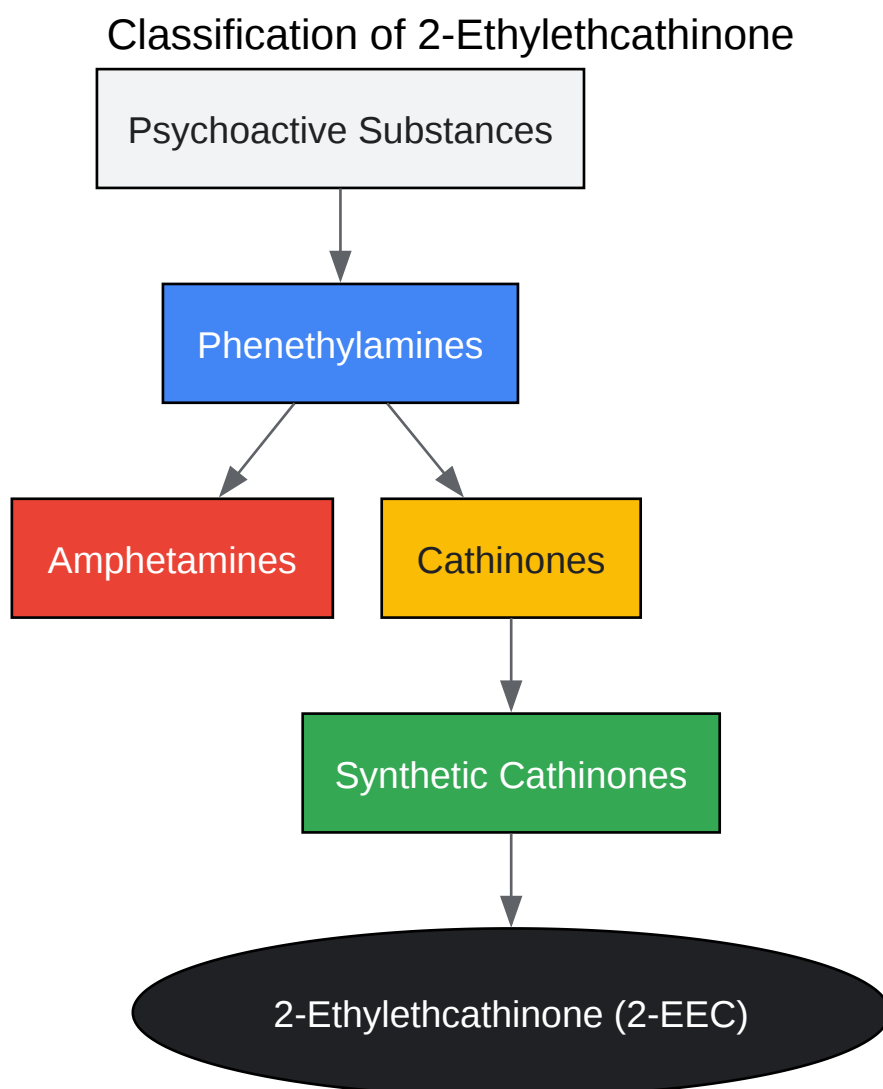
- Objective: To separate and identify 2-Ethylethcathinone from a sample matrix.
- Sample Preparation: Prepare a solution of the analyte at approximately 4 mg/mL (base equivalent) after extraction into chloroform.[3]
- Instrument: Agilent gas chromatograph with a mass selective detector (MSD) or equivalent.[3]
- Chromatographic Conditions:
 - Column: DB-1 MS (or equivalent), 30 m x 0.25 mm x 0.25 µm.[3]
 - Carrier Gas: Helium at a flow rate of 1 mL/min.[3]
 - Injector Temperature: 280°C.[3]
 - Injection: 1 µL with a split ratio of 25:1.[3]
- Mass Spectrometry Parameters:

- Mass Scan Range: 30-550 amu.[3]
- Retention Time: Approximately 7.949 min under the specified conditions.[3]

Visualizations

Logical Relationship of 2-Ethylethcathinone

The following diagram illustrates the classification of 2-Ethylethcathinone within the broader context of psychoactive substances.



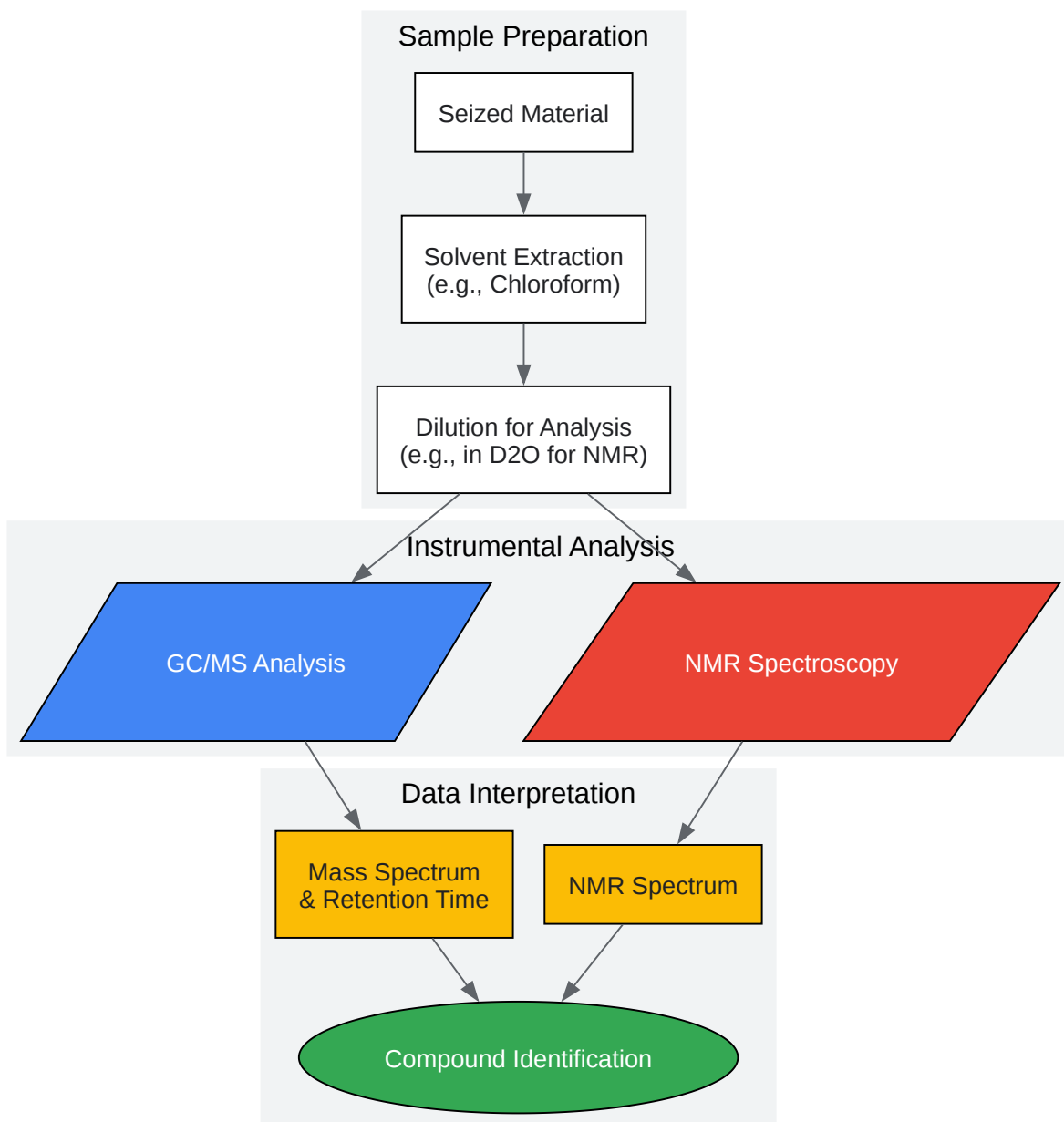
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Classification of 2-Ethylethcathinone.

Experimental Workflow for Analysis

This diagram outlines the general workflow for the analytical identification of 2-Ethylethcathinone HCl.

Analytical Workflow for 2-Ethylethcathinone HCl



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Analytical workflow for 2-Ethylethcathinone HCl.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Synthetic Cathinones: Recent Developments, Enantioselectivity Studies and Enantioseparation Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 3. swgdrug.org [swgdrug.org]
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